

# protocols for handling and storage of Despropionyl Remifentanil

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Compound of Interest

Compound Name: Despropionyl Remifentanil

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# Application Notes and Protocols for Despropionyl Remifentanil

Disclaimer: **Despropionyl Remifentanil** is a research chemical and a precursor in the synthesis of Remifentanil.[1] Specific handling and storage protocols for this compound are not extensively published. The following guidelines are based on information available for Remifentanil and general best practices for handling potent opioid compounds. Researchers should always consult the most recent Safety Data Sheet (SDS) provided by the supplier and perform a thorough risk assessment before handling this substance.

#### Introduction

**Despropionyl Remifentanil** is an analytical reference standard and a precursor in the synthesis of Remifentanil.[1] As a close analog of a potent opioid, it should be handled with extreme caution by trained personnel in a controlled laboratory setting. These application notes provide a summary of recommended procedures for the safe handling, storage, and use of **Despropionyl Remifentanil** in a research environment.

## **Compound Information**



Property	Value	Source
Formal Name	4-(methoxycarbonyl)-4- (phenylamino)-1- piperidinepropanoic acid, methyl ester	[1]
CAS Number	938184-95-3	[1]
Molecular Formula	C17H24N2O4	[1]
Formula Weight	320.4 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility	PBS (pH 7.2): 10 mg/mL	[1]

### **Handling Protocols**

Due to its classification as a potent opioid precursor, all handling of **Despropionyl Remifentanil** should be conducted with appropriate engineering controls and personal protective equipment (PPE) to minimize the risk of exposure.

### **Personal Protective Equipment (PPE)**

A comprehensive PPE protocol is mandatory when handling **Despropionyl Remifentanil**.



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Figure 1: Mandatory Personal Protective Equipment.

## **Engineering Controls**

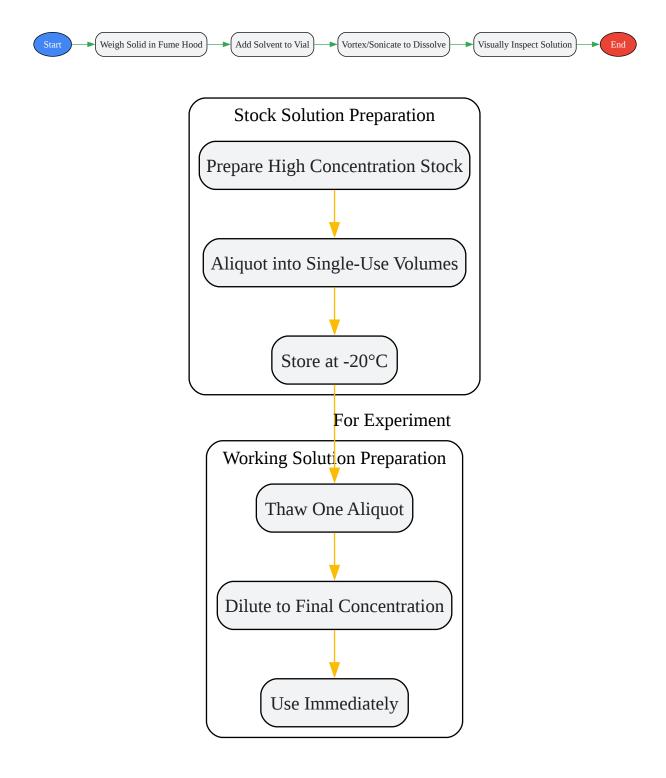


- Ventilation: All manipulations of solid **Despropionyl Remifentanil** or its concentrated solutions should be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- Designated Area: Establish a designated area for handling and weighing Despropionyl
   Remifentanil. This area should be clearly marked and restricted to authorized personnel.

#### **Weighing and Reconstitution Protocol**

- Preparation: Before handling the compound, ensure all necessary PPE is worn correctly.
   Prepare the designated handling area by covering the work surface with absorbent,
   disposable bench paper.
- Weighing:
  - Use a calibrated analytical balance within a chemical fume hood or powder containment hood.
  - o To minimize static, use an anti-static weigh boat or paper.
  - Carefully transfer the desired amount of solid **Despropionyl Remifentanil**. Avoid creating dust.
- · Reconstitution:
  - Add the appropriate solvent (e.g., PBS pH 7.2) to the vial containing the weighed solid.[1]
  - Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
  - Visually inspect the solution to ensure there are no particulates.





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